

Health and safety information for 2-(2-Methylphenyl)benzaldehyde

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Compound of Interest

Compound Name: 2-(2-Methylphenyl)benzaldehyde

Cat. No.: B1586796

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An In-Depth Technical Guide to the Health and Safety of **2-(2-Methylphenyl)benzaldehyde**

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the critical health and safety considerations for the handling and use of **2-(2-Methylphenyl)benzaldehyde** (CAS No. 13395-26-9). As a key intermediate in various synthetic pathways, a thorough understanding of its hazard profile is paramount for ensuring laboratory safety and regulatory compliance. This document moves beyond standard safety data sheet (SDS) information to offer practical insights and protocols grounded in established safety principles.

Chemical Identity and Hazard Profile

2-(2-Methylphenyl)benzaldehyde, also known as 2-o-tolylbenzaldehyde, is an aromatic aldehyde. Its structure presents specific hazards that necessitate careful handling.

GHS Classification Summary

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear and standardized summary of the primary hazards associated with this compound.

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2][3]	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2][3][4]	Warning
Serious Eye Damage/Irritation	1 / 2A	H318: Causes serious eye damage.[2][3] / H319: Causes serious eye irritation.[4][5]	Danger/Warning
Skin Sensitization	1	H317: May cause an allergic skin reaction. [2]	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[2] [3][4][5][6]	Warning

Note: The classification for eye damage/irritation can vary between suppliers, ranging from serious irritation to serious damage. It is prudent to treat the chemical as capable of causing serious eye damage.

Risk Management and Control Hierarchy

Effective management of the risks associated with **2-(2-Methylphenyl)benzaldehyde** involves implementing a hierarchy of controls. This systematic approach prioritizes the most effective and reliable control measures.

Elimination
(Not Feasible for Research)

Personal Protective Equipment (PPE)
(Gloves, Goggles, Lab Coat)

Substitution
(Use a less hazardous alternative if possible)

Engineering Controls
(e.g., Fume Hood, Ventilated Enclosure)

Administrative Controls
(SOPs, Training, Labeling)

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Caption: Hierarchy of Controls, from most to least effective.

Engineering Controls: The First Line of Defense

Due to the risk of respiratory irritation from vapors or mists, all work with **2-(2-Methylphenyl)benzaldehyde** should be conducted in a well-ventilated area.[4][6][7]

- Primary Recommendation: Use a certified chemical fume hood.[8] This is the most effective way to prevent inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation to control fugitive emissions.[7] Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[6]

Administrative Controls: Standard Operating Procedures (SOPs)

Clear, written protocols are essential for minimizing risk.

- Handling: Avoid contact with skin and eyes.[1][3] Do not breathe vapors or mists.[2][4][6]

- Hygiene: Wash hands and any exposed skin thoroughly after handling.[4][6] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][9] Contaminated work clothing should not be allowed out of the workplace.[2]
- Storage: Store in a cool, dry, and well-ventilated place.[1] Keep containers tightly closed to prevent the release of vapors.[2] The substance may be sensitive to air, light, and moisture; some suppliers recommend storing under nitrogen.[1] Keep away from heat, sparks, open flames, and other sources of ignition.[6][8]

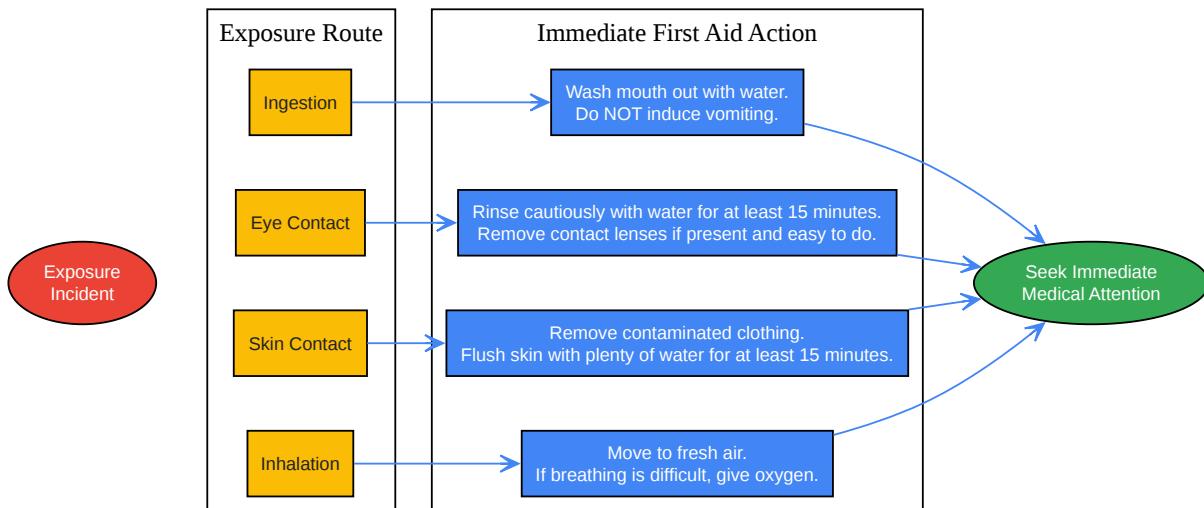
Personal Protective Equipment (PPE): The Final Barrier

PPE is not a substitute for engineering or administrative controls but is essential for protecting against residual or unexpected exposure.

- Eye and Face Protection: Wear chemical safety goggles that meet government standards (e.g., ANSI Z87.1, EN 166).[6][10] A face shield may be required if there is a significant splash hazard.[10][11]
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves (e.g., disposable nitrile gloves for short-term protection).[11] Always inspect gloves before use and use proper removal techniques to avoid skin contact.[3][7]
 - Clothing: A lab coat or other protective clothing is mandatory to prevent skin contact.[3][11] Ensure shoes are closed-toed.[11]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during emergency situations, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter may be necessary.[6] Respirator use requires a formal program, including fit testing and medical evaluation.[11]

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.



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Caption: First Aid Workflow for Exposure Incidents.

Detailed First-Aid Protocols

- Inhalation: Remove the individual from the exposure area to fresh air immediately.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
- Skin Contact: Immediately remove all contaminated clothing.[2] Flush the affected skin area with copious amounts of water for at least 15 minutes.[1][6] If skin irritation or a rash occurs, seek medical advice.[2]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to occasionally lift the upper and lower eyelids.[1] Remove contact lenses if present and easy to do. Due to the risk of serious eye damage, immediate medical attention from an ophthalmologist is crucial.[3]

- Ingestion: Do NOT induce vomiting.[12] Rinse the mouth thoroughly with water.[1][9] Call a poison control center or doctor immediately for treatment advice, as the substance is harmful if swallowed.[1][2]

Accidental Release Measures

- Minor Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[1][2] Collect the material into a suitable, labeled container for disposal.[2]
- Major Spills: Evacuate the area and move upwind.[2] Wear appropriate PPE, including respiratory protection.[7] Prevent the spill from entering drains or waterways.[1]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO2).[9] Do not use a heavy water stream.[9]
- Hazards: The substance is combustible but not highly flammable.[2] Containers may burn and emit corrosive fumes in a fire.[2]

Toxicological Profile: Understanding the "Why"

A deeper understanding of the toxicological data informs the necessity of the safety precautions outlined above.

- Acute Toxicity: The primary acute risk is from ingestion, with an oral LD50 in rats reported at 500.1 mg/kg, classifying it as "Harmful if swallowed." [8] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[6]
- Irritation:
 - Skin: The compound is a known skin irritant, which is the scientific basis for recommending gloves and protective clothing to prevent direct contact.[2][3]
 - Eyes: It is classified as a severe eye irritant and can cause serious damage.[2][3] This necessitates the mandatory use of safety goggles.

- Respiratory: The potential for respiratory tract irritation is the primary reason for mandating the use of fume hoods or adequate ventilation.[2][3][4]
- Sensitization: Some data suggests it may cause an allergic skin reaction (skin sensitization). [2] This means that after an initial exposure, subsequent lower-level exposures could trigger an allergic response. This reinforces the need to prevent all skin contact.
- Chronic Effects: There is limited information available regarding long-term effects such as mutagenicity, carcinogenicity, or reproductive toxicity. Most sources state that these properties have not been fully investigated or that the substance is not classified for these hazards.[8]

Conclusion

2-(2-Methylphenyl)benzaldehyde is a valuable chemical intermediate with a well-defined set of hazards. Its safe use is contingent upon a comprehensive safety strategy that prioritizes engineering controls, is supported by clear administrative protocols, and is backstopped by the consistent and correct use of personal protective equipment. By understanding the specific risks of irritation, sensitization, and acute toxicity, researchers can implement the necessary precautions to mitigate exposure and ensure a safe laboratory environment.

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